

Technical Guide: Methyl Aziridine-2-Carboxylate (CAS 5950-34-5)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl Aziridine-2-carboxylate

CAS No.: 5950-34-5

Cat. No.: B1297569

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Content Type: Advanced Technical Monograph Target Audience: Medicinal Chemists, Process Chemists, and Drug Discovery Specialists^[1]

Executive Summary: The Strained Electrophile

Methyl aziridine-2-carboxylate (CAS 5950-34-5) is a high-value chiral building block defined by its significant ring strain (~26-27 kcal/mol).^[1] Unlike linear amino acid derivatives, this molecule possesses a "loaded spring" mechanism; the relief of ring strain drives reactivity, allowing for the rapid formation of complex heterocycles, non-canonical amino acids, and peptidomimetics.^[1]

This guide moves beyond basic properties to address the regioselective control required to utilize this molecule effectively in drug development. It focuses on the NH-free form and its N-activated derivatives, providing self-validating protocols for synthesis and application.^[1]

Chemical Architecture & Reactivity Profile^{[1][2]}

The utility of **methyl aziridine-2-carboxylate** lies in its dual electrophilic sites.^[1] The nitrogen atom acts as a nucleophile (unless protected), while the C2 and C3 carbons act as

electrophiles during ring-opening events.[\[1\]](#)

Quantitative Data Profile

Property	Value	Critical Note for Handling
CAS Number	5950-34-5	Often supplied stabilized with Hydroquinone (HQ). [1] [2]
Molecular Weight	101.11 g/mol	Low MW allows high atom economy in synthesis. [1]
Boiling Point	143°C	Volatile; significant inhalation hazard. [1]
Density	1.12 g/mL	Denser than water; sinks in aqueous extractions. [1]
Chirality	Usually (S)-isomer	Derived from L-Serine; stereocenter at C2 is labile under strong base. [1]
Stability	Polymerizable	Must be stored at 2-8°C; prone to dimerization if N is unprotected. [1]

The Regioselectivity Paradox

The core challenge in using CAS 5950-34-5 is controlling where the nucleophile attacks.

- C3 Attack (Steric Control): Favored by unactivated aziridines or steric bulk.[\[1\]](#) Yields -amino acids.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- C2 Attack (Electronic Control): Favored by N-activation (e.g., -Cbz, -Ts) and carbonyl influence.[\[1\]](#) Yields -amino acids.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocol: Synthesis from Serine

Note: While available commercially, in-house preparation ensures enantiopurity and allows immediate N-functionalization to prevent polymerization.[\[1\]](#)

Objective: Synthesis of N-Trityl-**methyl aziridine-2-carboxylate** (stable precursor) followed by deprotection/usage.

Phase A: The "Self-Validating" Cyclization Workflow

This protocol utilizes the conversion of L-Serine methyl ester to the aziridine via a mesylate intermediate.

Reagents: L-Serine methyl ester HCl, Trityl Chloride (Trt-Cl), Triethylamine (TEA), Methanesulfonyl chloride (MsCl).[\[1\]](#)

- N-Protection (Tritylation):
 - Dissolve L-Serine methyl ester in DCM at 0°C. Add 2.2 eq TEA.
 - Slowly add 1.1 eq Trt-Cl.[\[1\]](#) Stir 4h.
 - Checkpoint: TLC (Hexane/EtOAc 4:[\[1\]](#)1) shows disappearance of baseline starting material and appearance of high R_f spot (Trt-product).[\[1\]](#)
- O-Mesylation & Cyclization (The Critical Step):
 - To the Trt-Ser-OMe solution (0°C), add 1.2 eq TEA and 1.1 eq MsCl.[\[1\]](#)
 - Reflux: Heat to reflux for 6-12 hours. The intermediate mesylate undergoes intramolecular displacement by the trityl-amine nitrogen.[\[1\]](#)
 - Mechanistic Insight: The bulky Trityl group prevents N-alkylation dimerization, forcing the intramolecular cyclization.[\[1\]](#)
- Purification:
 - Wash with dilute citric acid (removes TEA), then brine.[\[1\]](#) Dry over [\[1\]](#)

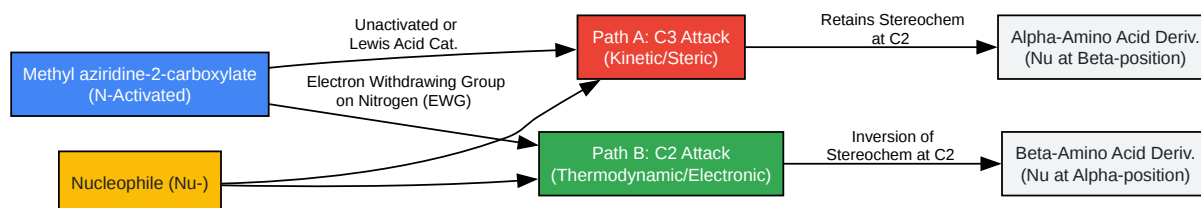
- Recrystallize from MeOH/Ethanol.[1]

Validation Metrics (Self-Correction)

- ¹H NMR (CDCl₃): Look for the diagnostic aziridine ring protons.[1]
 - Protons: Two doublets (or multiplets) around 1.3 - 2.2 ppm (C3 protons) and one multiplet around 2.5 ppm (C2 proton).[1]
- Failure Mode: If signals appear >4.0 ppm, the ring did not close (remains mesylate) or hydrolyzed.[1]

Application: Regioselective Ring Opening in Drug Design

The most powerful application of CAS 5950-34-5 is the synthesis of non-canonical amino acids. The diagram below illustrates the decision tree for obtaining different isomers.



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Figure 1: Regioselective divergence. N-activation (e.g., Tosyl, Boc) pulls electron density, making C2 more electrophilic due to proximity to the ester, often leading to Path B. Unactivated systems favor Path A.[1]

Protocol: Synthesis of

-Fluoroamines (PET Tracer Precursors)

Using [18F]Fluoride or HF-reagents.[\[1\]](#)

- Substrate: N-Cbz-**Methyl aziridine-2-carboxylate**.
- Reagent: TBAF (Tetrabutylammonium fluoride) or KHF₂.[\[1\]](#)
- Condition: Reflux in THF/Dioxane.[\[1\]](#)
- Result: Fluoride attacks C3 (less hindered) predominantly in the absence of extreme electronic bias, but N-Cbz can shift this.[\[1\]](#) Note: Literature suggests N-activation often directs nucleophiles to C3 depending on solvent polarity.[\[1\]](#)

Biological Application: Cysteine Protease Inhibition[\[1\]](#)[\[7\]](#) [\[8\]](#)

Aziridine-2-carboxylates function as "warheads" in covalent inhibitor design.[\[1\]](#)

Mechanism:

- Recognition: The ester/amide side chain binds to the S1 pocket of the protease (e.g., Papain, Cathepsin).[\[1\]](#)
- Alkylation: The active site Cysteine thiolate () attacks the aziridine ring.[\[1\]](#)
- Irreversible Inhibition: The ring opens, forming a stable thioether bond, permanently disabling the enzyme.[\[1\]](#)

Design Tip: To increase specificity, replace the methyl ester with a peptide chain that matches the substrate specificity of the target protease.

Safety & Handling (Critical)

Aziridines are alkylating agents and must be treated as potential mutagens.[\[1\]](#)

The "Red Flag" Protocol:

- PPE: Double nitrile gloves, chemical splash goggles, and a functioning fume hood are non-negotiable.[1]
- Quenching (The Kill Switch): Never dispose of active aziridine waste directly.[1]
 - Solution: Prepare a 10% Sodium Thiosulfate () solution or 1M HCl.[1]
 - Procedure: Stir all glassware and waste solutions in the quench solution for 24 hours.[1] The thiosulfate nucleophilically opens the ring, rendering it harmless.[1] Acid hydrolysis converts it to the amino alcohol.[1]
- Storage: Store at 4°C. If the liquid turns yellow/orange or becomes viscous, polymerization has occurred.[1] Discard via the quenching protocol.

References

- Srivastava, A., & Ha, H. J. (2023).[1][4] Regioselective ring opening of aziridine for synthesizing azaheterocycle.[1] *Frontiers in Chemistry*, 11, 1280633.[1][4] Retrieved from [\[Link\]](#)
- Wagner, S. E., et al. (2012).[1] Efficient Regioselective Ring Opening of Activated Aziridine-2-Carboxylates with [18F]Fluoride.[1][3] *Journal of Labelled Compounds and Radiopharmaceuticals*. Retrieved from [\[Link\]](#)
- Vicario, J. L., et al. (2023).[1] Unexplored Nucleophilic Ring Opening of Aziridines. *Molecules*. Retrieved from [\[Link\]](#)[1]

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Sources

- [1. Methyl \(2S\)-aziridine-2-carboxylate | C4H7NO2 | CID 10329257 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. chemimpex.com \[chemimpex.com\]](#)
- [3. Efficient Regioselective Ring Opening of Activated Aziridine-2-Carboxylates with \[18F\]Fluoride - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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